

pancreatic elastase assay using Suc-Ala-Ala-Pro-Gly-pNA

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Compound Focus: Suc-Ala-Ala-Pro-Gly-pNA

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Pancreatic Elastase Assays: An Overview

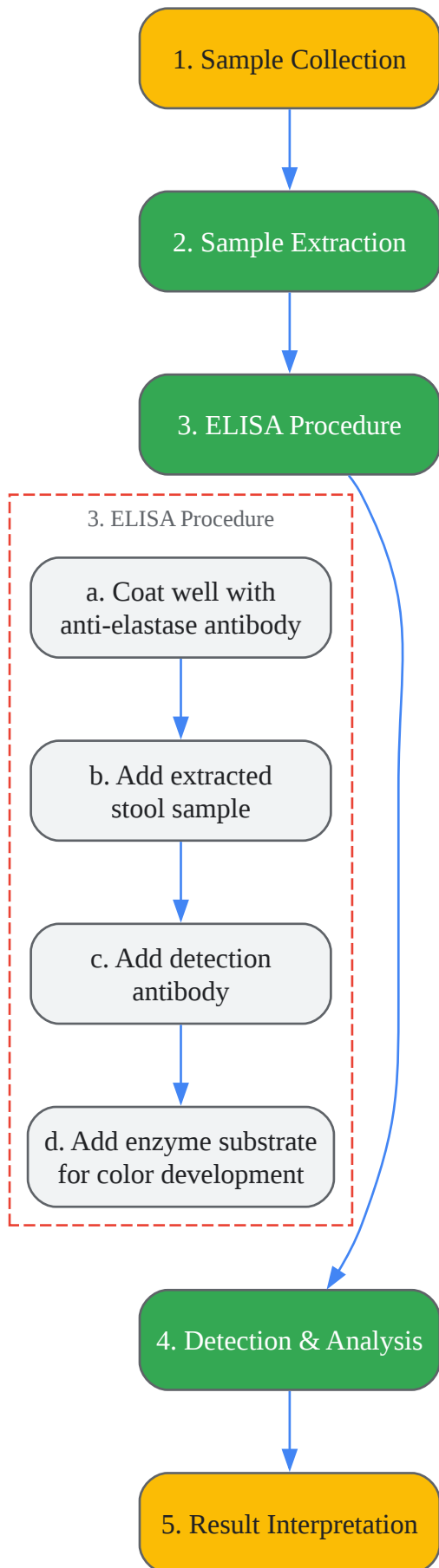
Pancreatic elastase is a digestive serine proteinase secreted exclusively by the pancreas. The **fecal elastase-1 (FE-1)** test is a widely used, non-invasive clinical immunoassay to assess exocrine pancreatic function (EPI) [1] [2]. It is important to distinguish this from the enzymatic activity assay you are inquiring about.

The table below summarizes key characteristics of the immunoassay:

Aspect	Description
Assay Principle	Enzyme-Linked Immunosorbent Assay (ELISA) using monoclonal antibodies [3] [4].
Target Isoforms	Primarily chymotrypsin-like elastase 3B (CELA3B) , and to a lesser extent, CELA3A [3].
Measured Entity	Enzyme mass (quantity), not its enzymatic activity [1] [2].
Sample Type	Formed stool sample [2] [4].
Key Advantage	Stable during intestinal transit; not affected by simultaneous pancreatic enzyme replacement therapy [5].

The Fecal Elastase (FE-1) Immunoassay Workflow

The following diagram illustrates the standard workflow for the clinical fecal elastase test, which is an ELISA-based method:



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Detailed Protocol: FE-1 ELISA

1. Sample Collection:

- Collect a formed stool sample. **Liquid stools are not suitable** as they dilute the elastase and cause falsely low results [2] [4].
- The sample does not need to be frozen and is stable for up to 14 days if refrigerated [1].

2. Sample Extraction:

- Use a dedicated extraction device (e.g., CALEX cap) with a specified buffer to homogenize a small amount of stool (e.g., 100 mg) [4].
- The supernatant is used for the assay.

3. ELISA Procedure (as performed in the ScheBo or BÜHLMANN tests):

- **Coating:** The wells of a microtiter plate are pre-coated with a monoclonal antibody specific for human pancreatic elastase (CELA3B) [3].
- **Incubation with Sample:** The extracted stool sample is added to the well. Any elastase present binds to the immobilized antibody.
- **Incubation with Detection Antibody:** A second monoclonal antibody against elastase, which is conjugated to an enzyme (e.g., peroxidase), is added. This forms an antibody-elastase-antibody "sandwich."
- **Washing:** The plate is washed between steps to remove unbound material.
- **Color Development:** A substrate solution for the conjugated enzyme is added. The reaction produces a colored product.
- **Reaction Stop:** The reaction is stopped with an acid, fixing the color intensity.

4. Detection & Analysis:

- The absorbance of the solution in each well is measured with a spectrophotometer.
- The concentration of elastase in the sample is determined by interpolating from a standard curve run concurrently [4].

5. Result Interpretation:

- **Normal Pancreatic Function:** > 200 µg elastase/g stool [1] [5].
- **Moderate Exocrine Pancreatic Insufficiency (EPI):** 100 - 200 µg/g [5].

- **Severe EPI:** < 100 µg/g [1] [5] [2].

Your Specific Substrate and a Path Forward

The substrate you mentioned, **Suc-Ala-Ala-Pro-Gly-pNA**, is not referenced in the available search results. The clinical immunoassays do not use a synthetic p-nitroanilide (pNA) substrate to measure activity. They rely on antibody binding.

However, your substrate is characteristic of an *enzymatic activity assay*, which is common in *biochemical research* for studying enzyme kinetics and inhibitor screening. The general principle is that elastase cleaves the synthetic substrate, releasing the yellow chromophore **p-nitroaniline (pNA)**, which can be quantified by its absorbance at 410 nm.

To develop a detailed protocol for your specific substrate, I suggest:

- **Consulting Specialized Literature:** Search for primary research articles on the purification, characterization, or inhibition of pancreatic elastase (particularly CELA3A or CELA3B). These often include detailed "Materials and Methods" sections for activity assays.
- **Reviewing Manufacturer Data:** If the substrate was purchased, check the supplier's website or product sheet for recommended buffer conditions, substrate concentrations, and example protocols.
- **Defining Assay Parameters:** You will need to optimize:
 - **Buffer** (e.g., Tris or HEPES at optimal pH, often around 8.0)
 - **Ionic Strength** and the potential need for **CaCl₂**
 - **Substrate Concentration Range** (to determine K_m and V_{max})
 - **Enzyme Concentration**
 - **Incubation Time and Temperature**

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To cite this document: Smolecule. [pancreatic elastase assay using Suc-Ala-Ala-Pro-Gly-pNA].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b12867471#pancreatic-elastase-assay-using-suc-ala-ala-pro-gly-pna>]

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